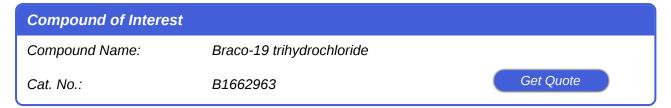


Application Notes and Protocols for Braco-19 Trihydrochloride in Cell Culture

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Braco-19 is a potent telomerase inhibitor that functions by stabilizing G-quadruplex structures in telomeric DNA.[1] This stabilization prevents the catalytic action and capping function of telomerase, leading to telomere shortening, induction of cellular senescence, and selective cell death in cancer cells.[1][2] These characteristics make Braco-19 a valuable tool in cancer research and drug development.[3] Proper preparation of stock solutions is critical for obtaining reproducible and reliable experimental results. This document provides a detailed protocol for the preparation of **Braco-19 trihydrochloride** stock solutions for in vitro cell culture applications.

Physicochemical and Solubility Data

A summary of the key quantitative data for **Braco-19 trihydrochloride** is presented in Table 1. This information is essential for accurate stock solution preparation and experimental design.

Table 1: Physicochemical Properties of Braco-19 Trihydrochloride



Property	Value	Source(s)
Molecular Weight	703.14 g/mol	[4]
Appearance	Yellow to Brown solid powder [4]	
Purity	≥94% (HPLC)	
Solubility (Water)	5 mg/mL	
Solubility (DMSO)	Soluble	[4]
Storage (Solid)	-20°C (long term) [4]	
Storage (Stock Solution)	-80°C (6 months); -20°C (1 month)	[5]

Recommended Working Concentrations

The optimal working concentration of **Braco-19 trihydrochloride** can vary significantly depending on the cell line and the duration of the experiment. Table 2 provides a range of concentrations reported in the literature for various cell types. It is highly recommended to perform a dose-response curve to determine the optimal concentration for your specific experimental setup.

Table 2: Reported Effective Concentrations of Braco-19 in Cell Culture



Cell Line	Concentration Range	Observed Effect	Source(s)
UXF1138L (Uterine Cancer)	1.0 - 10 μΜ	IC50 = 2.5 μM; IC100 = 5 μM after 5 days	[1][2]
U87, U251, SHG44 (Glioblastoma)	0.05 - 25 μΜ	IC50 values of 1.45, 1.55, and 2.5 μM, respectively	[3]
U2OS, HeLa, MCF-7	≤ 1 µM	No toxicity observed up to 1 μM for 3 days	[6]
HEK 293 (eGFP- transinfected)	0 - 40 μΜ	Dose-dependent decrease in AdV virus growth	[1]

Experimental Protocol: Preparation of a 10 mM Braco-19 Trihydrochloride Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Braco-19 trihydrochloride** in DMSO.

Materials and Equipment

- Braco-19 trihydrochloride (solid powder)
- Anhydrous/Sterile Dimethyl sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryovials
- Pipettors and sterile filter tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses



Protocol Steps

- · Pre-weighing Preparations:
 - Ensure the analytical balance is calibrated and level.
 - Allow the vial of Braco-19 trihydrochloride to equilibrate to room temperature before opening to prevent condensation.
- · Calculating the Required Mass:
 - The molecular weight of Braco-19 trihydrochloride is 703.14 g/mol.
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - Mass (g) = Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (mg) = $(0.010 \text{ mol/L}) \times (0.001 \text{ L}) \times (703.14 \text{ g/mol}) \times (1000 \text{ mg/g}) = 7.03 \text{ mg}$
- Weighing the Compound:
 - Carefully weigh out 7.03 mg of Braco-19 trihydrochloride powder and place it into a sterile microcentrifuge tube.
- Solubilization:
 - Add 1 mL of sterile DMSO to the tube containing the powder.
 - Close the tube tightly and vortex thoroughly until the solid is completely dissolved. If precipitation occurs, gentle warming and/or sonication can be used to aid dissolution.[1]
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can inactivate the product, it is crucial to aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile cryovials or microcentrifuge tubes.[5]
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).

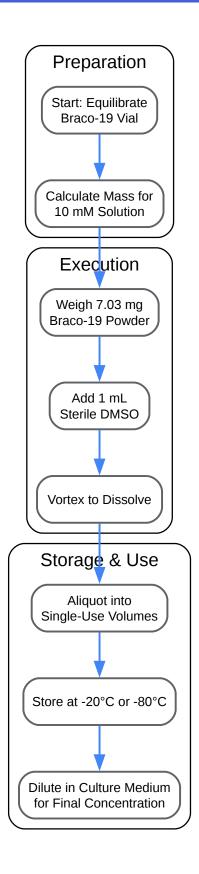


- · Preparation of Working Solutions:
 - When ready to use, thaw a single aliquot of the 10 mM stock solution.
 - \circ Dilute the stock solution to the desired final concentration using fresh, pre-warmed cell culture medium. For example, to make a 10 μ M working solution in 1 mL of medium, add 1 μ L of the 10 mM stock solution.
 - It is recommended to prepare working solutions fresh for each experiment.[1]

Visualizations Experimental Workflow

The following diagram illustrates the key steps for preparing the **Braco-19 trihydrochloride** stock solution.





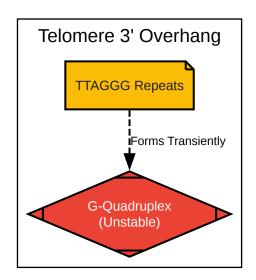
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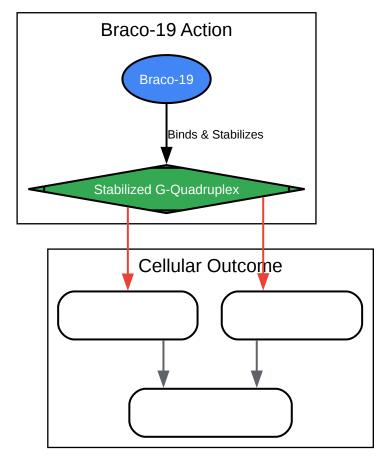
Caption: Workflow for preparing **Braco-19 trihydrochloride** stock solution.



Mechanism of Action

This diagram provides a simplified overview of Braco-19's mechanism of action at the telomere.





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Caption: Braco-19 stabilizes G-quadruplexes, inhibiting telomerase.

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